

In-Depth Technical Guide: Safety and Handling of m-PEG5-Tos

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Compound of Interest

Compound Name: *m*-PEG5-Tos

Cat. No.: B1676789

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **m-PEG5-Tos** (CAS: 62921-76-0). Given the limited availability of specific hazard data for this compound, this document combines information from available Safety Data Sheets (SDS), data on structurally related compounds, and general best practices for laboratory safety. It is imperative to handle this research chemical with a high degree of caution, assuming it may be hazardous until more definitive data is available.

Introduction to m-PEG5-Tos

m-PEG5-Tos, also known as methoxy(pentaethylene glycol) tosylate, is a monofunctional polyethylene glycol (PEG) derivative containing a tosyl group. The tosyl group serves as an excellent leaving group for nucleophilic substitution reactions, making **m-PEG5-Tos** a valuable linker in bioconjugation, drug delivery research, and the synthesis of PROTACs (Proteolysis Targeting Chimeras).[1] Its hydrophilic PEG spacer enhances solubility in aqueous media.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **m-PEG5-Tos** is presented in Table 1. This information is critical for proper handling, storage, and experimental design.

Property	Value	Reference
CAS Number	62921-76-0	[2]
Synonyms	m-PEG5-OTs, M-PEG5-tos	[2]
Molecular Formula	C16H26O7S	[2]
Molecular Weight	362.44 g/mol	[2]
Appearance	Colorless to light yellow liquid	[3]
Purity	Typically ≥98%	
Boiling Point	468.3 ± 40.0 °C (Predicted)	[3]
Density	1.164 ± 0.06 g/cm ³ (Predicted)	[3]

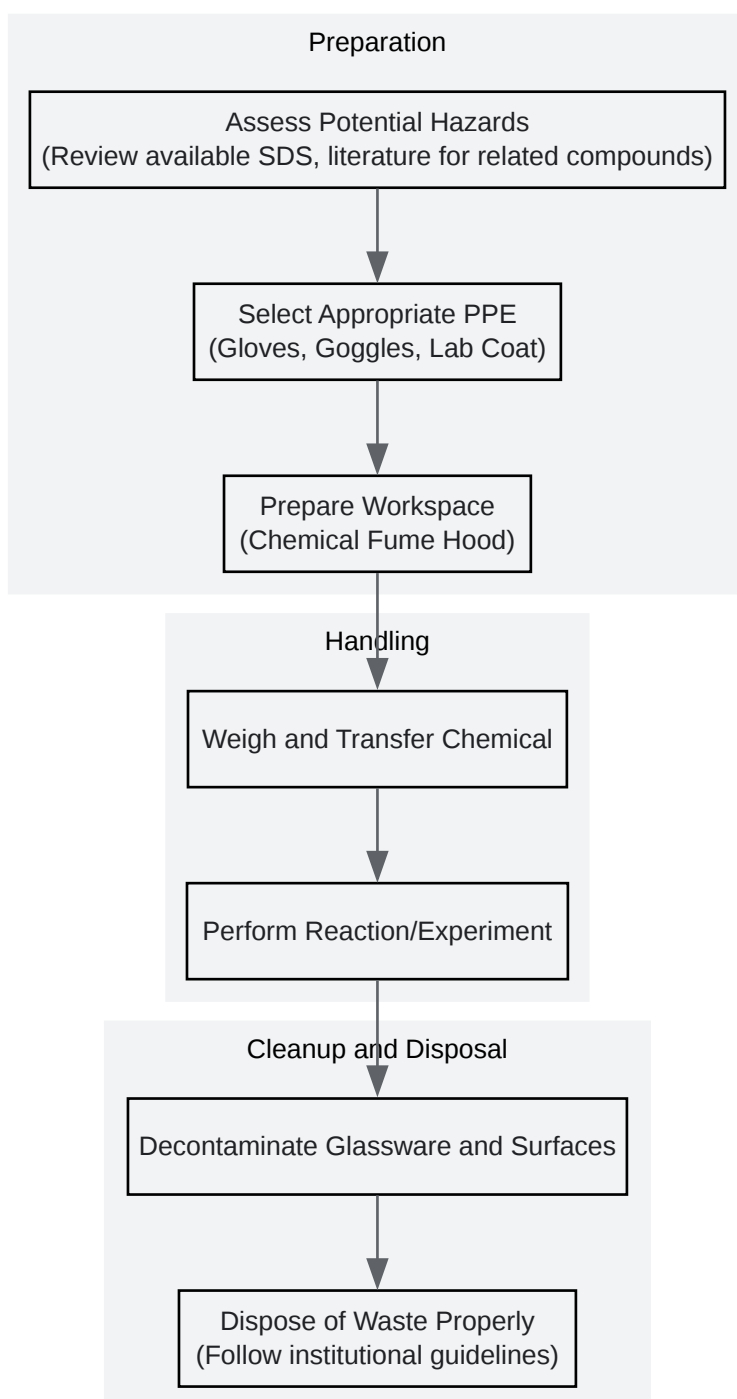
Hazard Identification and Precautionary Measures

As of the latest revision of available safety data, no specific hazard pictograms or statements have been assigned to **m-PEG5-Tos**.^[2] However, data for a related compound, Poly(ethylene glycol) methyl ether tosylate (average M_n 2,000), indicates potential for skin irritation, eye irritation, and specific target organ toxicity (respiratory system). Therefore, it is prudent to handle **m-PEG5-Tos** as a potentially hazardous substance.

General Recommendations:

- Assume Unknown Toxicity: Treat **m-PEG5-Tos** as a substance with unknown toxicity.
- Engineering Controls: Work in a well-ventilated laboratory, preferably within a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves.

A general workflow for handling chemicals with unknown hazards is depicted below.



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Caption: General workflow for handling chemicals with unknown hazards.

First-Aid Measures

In the event of exposure to **m-PEG5-Tos**, follow these first-aid procedures as outlined in the available SDS.[\[2\]](#)

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If the individual is not breathing, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a physician.
Eye Contact	Rinse eyes with plenty of clean water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: The combustion of **m-PEG5-Tos** may produce hazardous gases, including carbon oxides and sulfur oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.

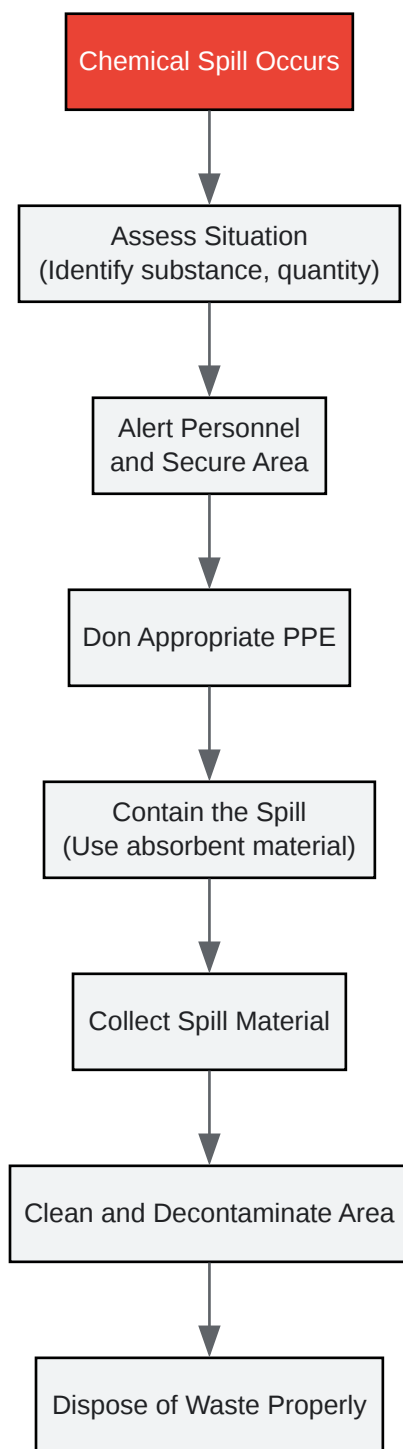
Accidental Release Measures

In the event of a spill, adhere to the following protocol:

- Evacuate: Evacuate non-essential personnel from the area.

- Ventilate: Ensure adequate ventilation.
- Contain: Prevent the spill from spreading. For liquid spills, use an inert absorbent material (e.g., sand, vermiculite).
- Collect: Carefully collect the absorbed material into a sealed, labeled container for disposal.
- Clean: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- PPE: Wear appropriate personal protective equipment during the entire cleanup process.

The following diagram illustrates the emergency response procedure for a chemical spill.



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Caption: Emergency response workflow for a chemical spill.

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **m-PEG5-Tos** and ensuring laboratory safety.

Aspect	Guideline
Handling	Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist. Handle in a well-ventilated area, preferably a fume hood.
Storage	Store in a tightly sealed container in a dry and well-ventilated place. Recommended storage temperatures vary by supplier, with -20°C being common. Some suppliers suggest room temperature storage.[3] Always follow the storage instructions on the product label.
Incompatibilities	Strong oxidizing agents.

Exposure Controls and Personal Protection

- **Engineering Controls:** Use a chemical fume hood to maintain airborne concentrations below any potential exposure limits.
- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:** Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- **Respiratory Protection:** If a fume hood is not available or if there is a risk of significant inhalation exposure, use a NIOSH-approved respirator with an appropriate cartridge.
- **Hygiene Measures:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Stability and Reactivity

- **Reactivity:** No specific reactivity data is available. However, the tosyl group is a good leaving group and can react with nucleophiles.

- **Chemical Stability:** Stable under recommended storage conditions.
- **Hazardous Decomposition Products:** Under fire conditions, may decompose to form carbon oxides and sulfur oxides.

Toxicological Information

There is no specific toxicological data available for **m-PEG5-Tos**.^[2] Studies on other PEG derivatives have shown that cytotoxicity can vary based on molecular weight and the nature of the end groups.^[3] Some short-chain PEGs and certain PEG monomers have demonstrated toxicity in cell-based assays.^[3] Therefore, it is essential to minimize exposure until more information is known.

Disposal Considerations

Dispose of **m-PEG5-Tos** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Do not dispose of it down the drain or in the general trash.

Conclusion

While **m-PEG5-Tos** is a valuable tool in modern biochemical research, the lack of comprehensive safety data necessitates a cautious and prudent approach to its handling. Researchers, scientists, and drug development professionals must adhere to the guidelines outlined in this document, utilizing appropriate engineering controls and personal protective equipment to minimize any potential risks. Always consult the most recent Safety Data Sheet from your supplier and follow all institutional safety protocols.

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